

How to prepare a stable stock solution of YM-201636.

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Compound of Interest

Compound Name: YM-202074

Cat. No.: B1250409

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Technical Support Center: YM-201636

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the preparation and handling of stable stock solutions of YM-201636, a potent and selective inhibitor of PIKfyve.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of YM-201636?

A1: The recommended solvent for preparing a stock solution of YM-201636 is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).^{[1][2][3]} It is crucial to use fresh DMSO, as the presence of moisture can significantly reduce the solubility of the compound.^[3]

Q2: What is the solubility of YM-201636 in DMSO?

A2: The solubility of YM-201636 in DMSO is reported to be at least 10 mg/mL, with some suppliers indicating solubility up to 47 mg/mL.^{[2][4]} For practical purposes, preparing a stock solution in the range of 10-20 mM is common. For instance, a 10 mM stock solution can be prepared by dissolving the compound in DMSO.^[5]

Q3: How should I store the solid compound and the stock solution of YM-201636?

A3: The solid, powdered form of YM-201636 should be stored at -20°C and is stable for at least four years.^[2] Once dissolved in DMSO, the stock solution should be aliquoted to avoid

repeated freeze-thaw cycles and stored at -80°C for long-term stability (up to 2 years) or at -20°C for shorter periods (up to 1 year).^[6]^[7]

Q4: Is YM-201636 soluble in aqueous solutions?

A4: YM-201636 is insoluble in water and ethanol.^[7] For cell-based assays, the DMSO stock solution should be diluted to the final working concentration in the cell culture medium. The final DMSO concentration in the culture should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cellular effects. For specific aqueous preparations, a mixture of DMSO and PBS (pH 7.2) at a 1:2 ratio has been shown to solubilize YM-201636 at 0.30 mg/mL.^[2]

Troubleshooting Guide

Issue	Possible Cause	Solution
Precipitation observed in the stock solution upon storage.	1. The concentration of the stock solution is too high, exceeding its solubility limit at the storage temperature. 2. The DMSO used was not anhydrous, leading to decreased solubility over time. 3. Repeated freeze-thaw cycles have led to compound degradation or precipitation.	1. Gently warm the solution to 37°C and vortex to redissolve. If precipitation persists, consider preparing a new, less concentrated stock solution. 2. Always use fresh, high-quality anhydrous DMSO for preparing stock solutions. 3. Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
Inconsistent experimental results.	1. Inaccurate concentration of the stock solution due to weighing errors or incomplete dissolution. 2. Degradation of the compound in the stock solution due to improper storage.	1. Ensure the compound is completely dissolved by vortexing. If necessary, brief sonication in a water bath can aid dissolution. Verify the accuracy of the balance used for weighing. 2. Prepare fresh stock solutions regularly and store them appropriately at -80°C in small aliquots.
Cell toxicity observed in control (vehicle-treated) experiments.	The final concentration of DMSO in the cell culture medium is too high.	Ensure the final DMSO concentration in your experiments is kept at a non-toxic level, typically below 0.1%. Prepare intermediate dilutions of your stock solution in culture medium to achieve the desired final concentration of YM-201636 with a minimal amount of DMSO.

Quantitative Data Summary

Parameter	Value	Solvent/Storage Condition	Reference
Molecular Weight	467.48 g/mol	N/A	[1][4][8]
Molecular Formula	C25H21N7O3	N/A	[1][2][8]
Solubility in DMSO	≥ 10 mg/mL	DMSO	[2][3]
Solubility in DMSO	≥ 47 mg/mL	DMSO	[4]
Solubility in DMF	10 mg/mL	DMF	[2]
Solubility in DMSO:PBS (1:2, pH 7.2)	0.30 mg/mL	DMSO:PBS	[2]
Stability (Solid)	≥ 4 years	-20°C	[2]
Stability (in DMSO)	2 years	-80°C	[4][6]
Stability (in DMSO)	1 year	-20°C	[4][6]

Experimental Protocol: Preparation of a 10 mM Stock Solution of YM-201636 in DMSO

Materials:

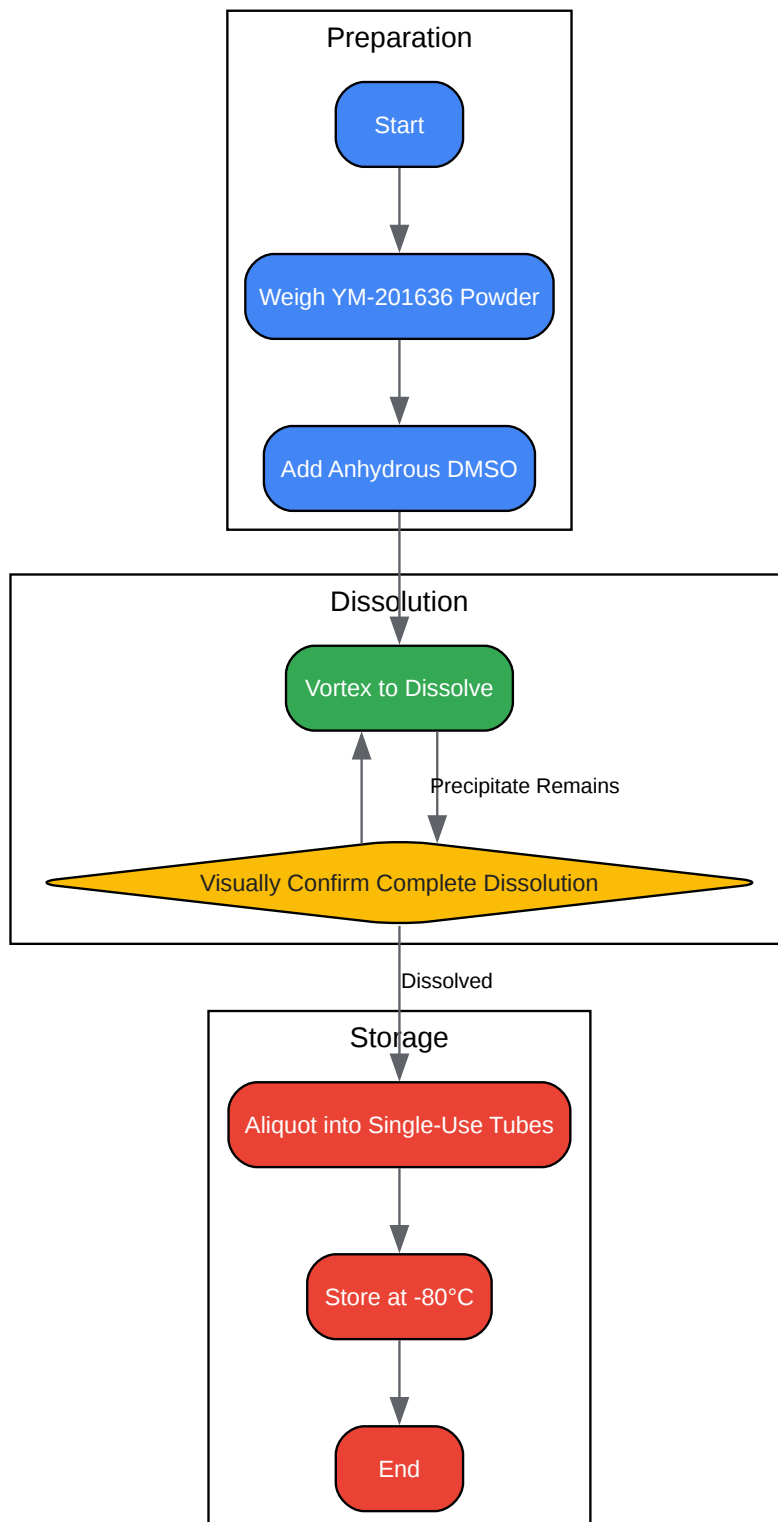
- YM-201636 (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated balance
- Vortex mixer

Procedure:

- **Pre-weighing Preparation:** Allow the vial of YM-201636 to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of YM-201636. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.675 mg of YM-201636 (Molecular Weight = 467.48 g/mol).
- **Dissolution:** Add the weighed YM-201636 to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO. For 4.675 mg of YM-201636, add 1 mL of DMSO to achieve a 10 mM concentration.
- **Mixing:** Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming to 37°C may aid in dissolution if necessary.
- **Aliquoting:** Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles.
- **Storage:** Store the aliquots at -80°C for long-term storage.

Visualizations

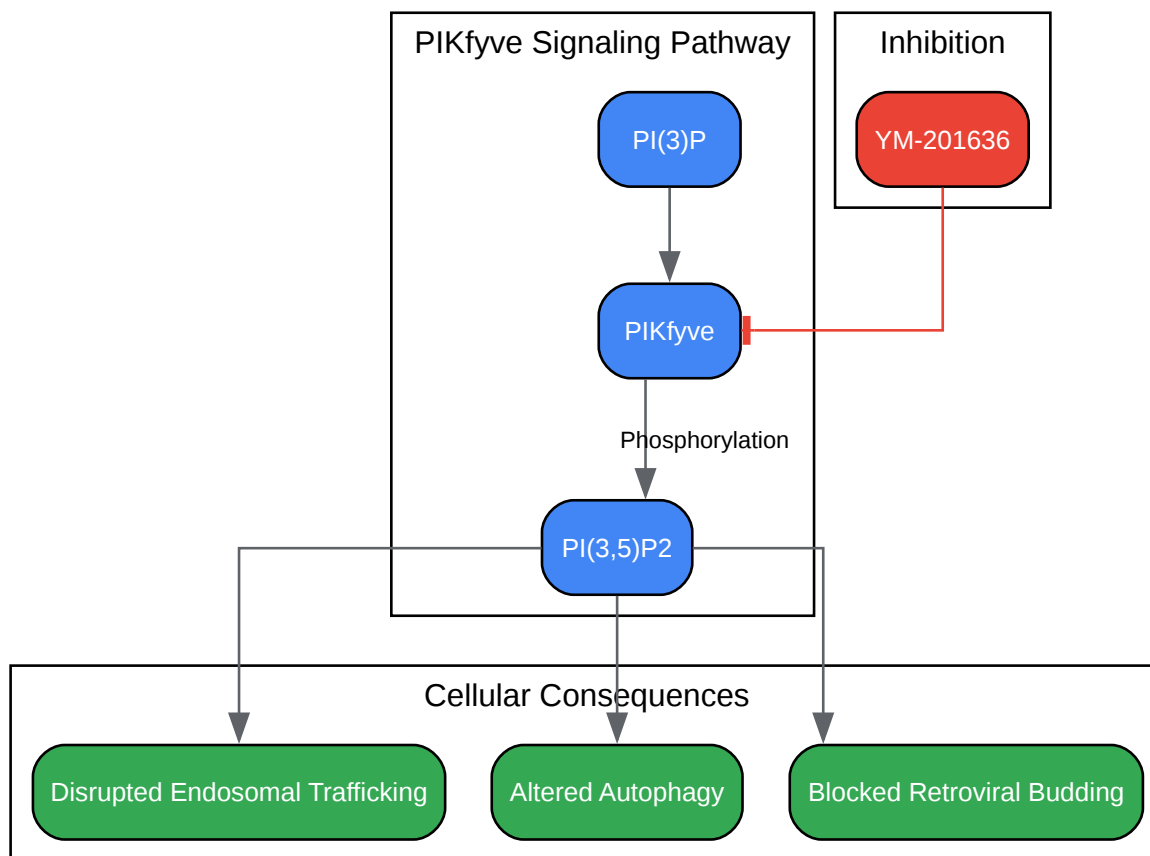
Experimental Workflow: Preparing YM-201636 Stock Solution



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Caption: Workflow for preparing a stable YM-201636 stock solution.

YM-201636 Mechanism of Action

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Caption: YM-201636 inhibits PIKfyve, affecting key cellular processes.

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